

An In-Depth Technical Guide to the Safe Handling of 4-Bromoquinazoline

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Compound of Interest

Compound Name: 4-Bromoquinazoline

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This document provides a comprehensive technical overview of the safety protocols, handling procedures, and essential Material Safety Data Sheet (MSDS) information for **4-Bromoquinazoline** (CAS No: 354574-59-7). Designed for researchers, chemists, and drug development professionals, this guide synthesizes critical safety data with field-proven best practices to ensure minimal risk and maintain laboratory integrity during its use as a vital chemical intermediate.

Compound Identification and Key Physicochemical Properties

4-Bromoquinazoline is a halogenated heterocyclic compound widely utilized as a building block in medicinal chemistry and materials science.[1][2] Understanding its fundamental properties is the first step in establishing a safe handling framework. While comprehensive experimental data is limited, the properties can be reliably computed or inferred from closely related analogs.

Property	Data	Source(s)
Chemical Name	4-Bromoquinazoline	[3]
CAS Number	354574-59-7	[3][4]
Molecular Formula	C ₈ H ₅ BrN ₂	[3]
Molecular Weight	209.04 g/mol	[3]
Physical Form	Solid	
Flash Point	> 110 °C (> 230 °F) (Data for 4-Bromoquinoline)	
Stability	Stable under normal laboratory and storage conditions.	[5]

Hazard Identification and Toxicological Assessment

Based on data from Safety Data Sheets for **4-Bromoquinazoline** and structurally similar compounds like 4-Bromoisquinoline, the compound presents several key hazards that necessitate stringent control measures.[6][7]

GHS Hazard Classification:

- Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[6]
- H315: Causes skin irritation.[6][7]
- H319: Causes serious eye irritation.[6][7]
- H335: May cause respiratory irritation.[6][7][8]

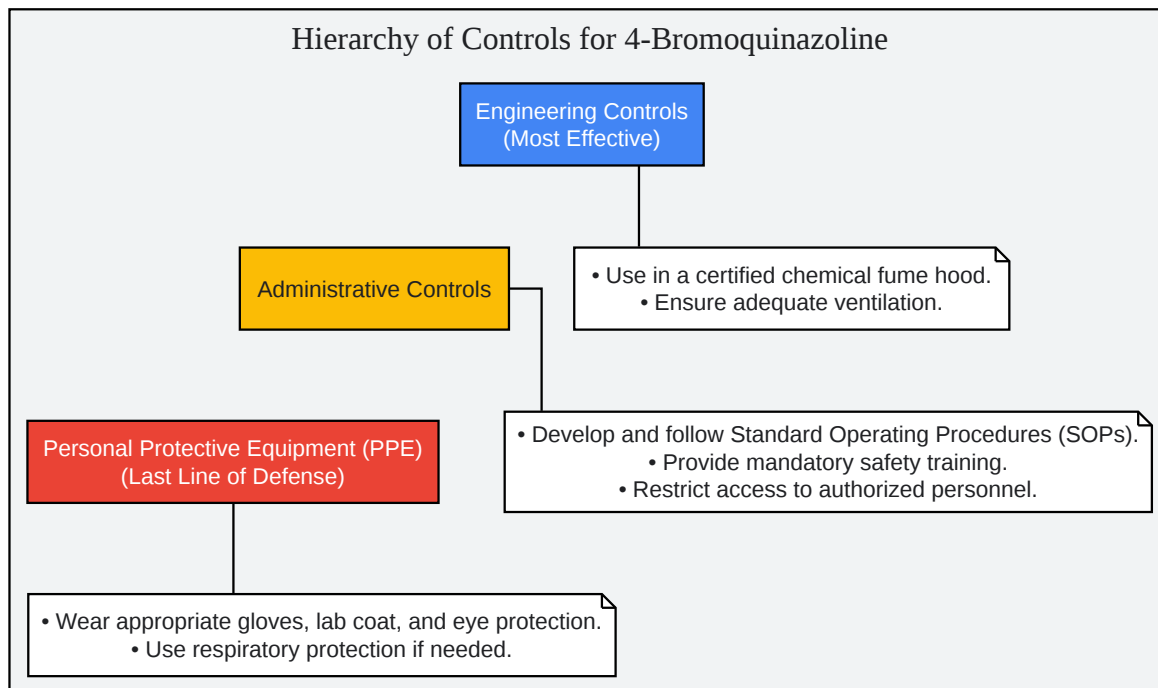
Toxicological Profile and Mechanistic Insights: The toxicological profile is characteristic of many halogenated heterocyclic compounds. The bromine atom, an electron-withdrawing group, can

influence the molecule's reactivity with biological macromolecules.

- **Dermal and Ocular Irritation:** Direct contact with the skin or eyes can lead to localized inflammation, redness, and pain.[\[6\]](#) The irritant nature likely stems from the compound's ability to interact with proteins and lipids in epithelial tissues.
- **Respiratory Irritation:** Inhalation of airborne dust or aerosols can irritate the mucous membranes of the respiratory tract, leading to coughing and discomfort.[\[6\]](#)[\[8\]](#) This underscores the critical need for handling in a well-ventilated environment.
- **Oral Toxicity:** Ingestion is harmful, and immediate medical attention should be sought if this occurs.[\[6\]](#)

Hierarchy of Controls: A Framework for Safe Handling

To mitigate the identified hazards, a systematic approach based on the hierarchy of controls must be implemented. This framework prioritizes the most effective measures to ensure personnel safety.



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Caption: The Hierarchy of Controls prioritizes engineering and administrative measures over PPE.

Engineering Controls

The primary engineering control for handling **4-Bromoquinazoline** is a certified chemical fume hood.[9] This is non-negotiable. The fume hood serves two critical functions: it contains dust and potential vapors to prevent inhalation and protects the user from accidental splashes.[4] [10]

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. The selection of appropriate PPE must be based on a thorough risk assessment.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles & Face Shield	Goggles must provide a complete seal around the eyes. A face shield worn over goggles is required when there is a significant risk of splashing. [11] [12]
Hands	Chemical-Resistant Gloves	Nitrile, neoprene, or butyl rubber gloves are recommended. [6] [13] Always inspect gloves for degradation before use and change them immediately upon contamination. [11] For direct handling, consider double-gloving.
Body	Chemical-Resistant Lab Coat	A long-sleeved, fully-buttoned lab coat is mandatory to protect against skin contact. [11]
Respiratory	N95 Respirator or Higher	A NIOSH-approved respirator should be used if handling outside a fume hood or if dust generation is unavoidable. [14]

Standard Operating Procedures: From Bench to Storage

Adherence to a strict, step-by-step protocol is essential for minimizing exposure and ensuring experimental integrity.

Experimental Handling Protocol

- Preparation:
 - Confirm the chemical fume hood has a valid certification.
 - Designate a specific area within the hood for handling **4-Bromoquinazoline** to contain potential contamination.
 - Don all required PPE (lab coat, safety goggles, gloves).[\[11\]](#)
- Aliquotting and Weighing:
 - Perform all manipulations of the solid compound within the fume hood.
 - Use non-sparking tools to handle the material.[\[4\]](#)[\[10\]](#)
 - To minimize dust formation, avoid pouring the powder. Instead, use a spatula to carefully transfer the solid.
- Post-Handling:
 - Tightly seal the primary container immediately after use.[\[4\]](#)
 - Decontaminate the designated work area, balance, and any equipment used.
 - Carefully remove PPE, ensuring the outer surfaces are not touched. Remove gloves last.
 - Wash hands thoroughly with soap and water after handling is complete.[\[6\]](#)[\[14\]](#)

Storage and Incompatibility

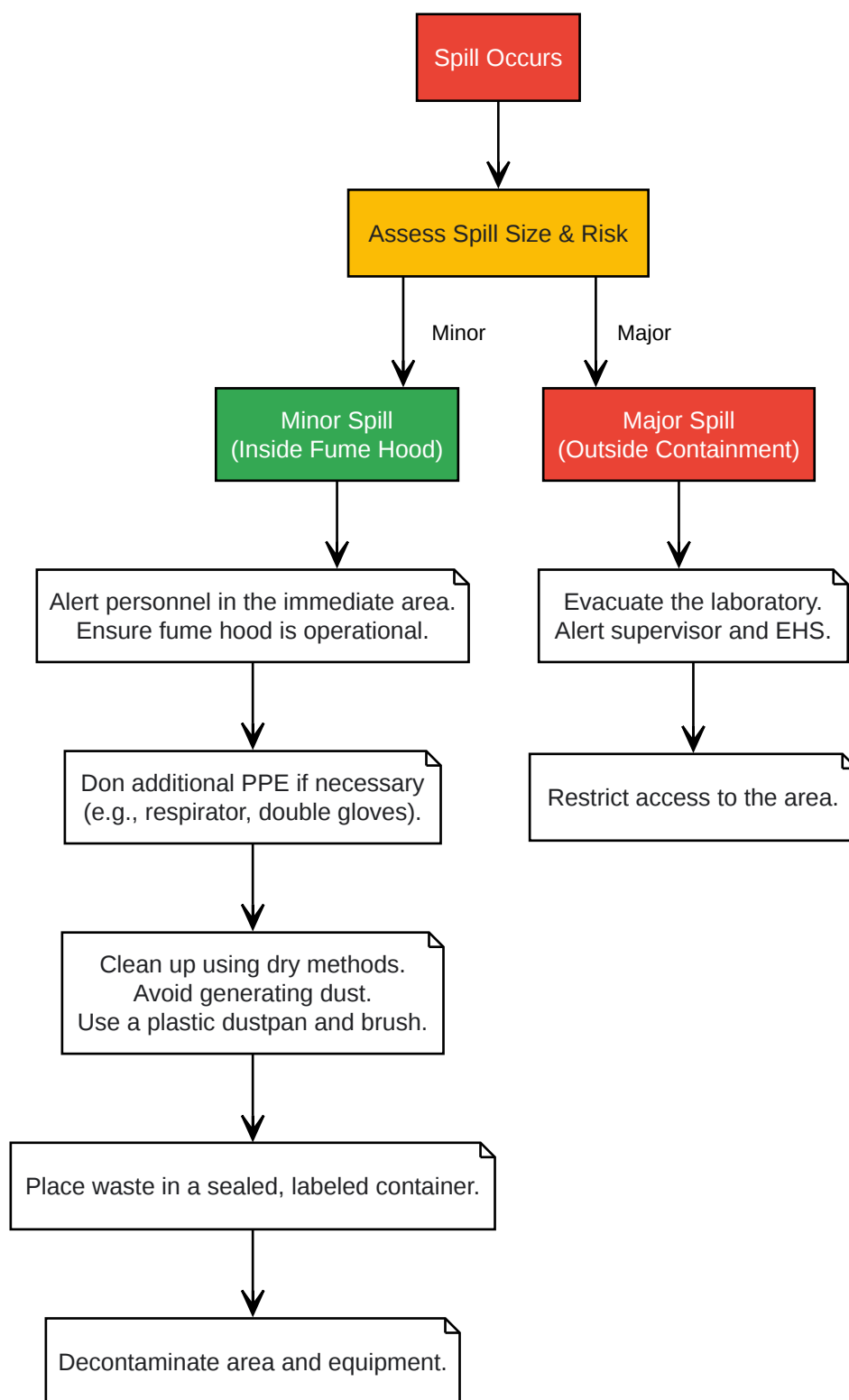
Proper storage is crucial for maintaining the compound's stability and preventing hazardous reactions.

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)[\[15\]](#)
Some suppliers recommend refrigerated storage (2-8°C).[\[14\]](#) The storage area should be secured and accessible only to authorized personnel.[\[5\]](#)[\[8\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents.[\[16\]](#)

Emergency Procedures: Spill and Exposure Response

Preparedness is key to managing unexpected events. All personnel must be familiar with these procedures before beginning work.

Accidental Release (Spill) Response



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Caption: A decision workflow for responding to a **4-Bromoquinazoline** spill.

Minor Spill Cleanup Protocol (Inside a Fume Hood):

- Alert others in the immediate vicinity.
- Ensure you are wearing the appropriate PPE.[\[4\]](#)
- Gently cover the spill with an inert absorbent material if a solution, or proceed with dry cleanup for solids.
- Carefully sweep or scoop the material into a clearly labeled, sealable waste container.[\[6\]](#)[\[14\]](#)
DO NOT use compressed air or methods that generate dust.[\[6\]](#)
- Decontaminate the area with a suitable solvent and wash with soap and water.
- Dispose of the waste through your institution's hazardous waste program.[\[4\]](#)

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.[\[17\]](#)

Exposure Route	First Aid Protocol
Inhalation	Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[5][12][18]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of soap and water for at least 15 minutes.[14][18] Seek medical attention if irritation develops or persists.[13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes at an emergency eyewash station, holding the eyelids open.[11][19] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[11]
Ingestion	Do NOT induce vomiting.[4][12] If the person is conscious, rinse their mouth thoroughly with water. Never give anything by mouth to an unconscious person.[14] Call a physician or Poison Control Center immediately.[4][12]

Fire and Reactivity Data

- Fire-Fighting Measures: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[4][14] A water spray can be used to cool fire-exposed containers.[6]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of toxic and irritating gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide gas.[5][14][20] Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][5]

Disposal Considerations

All waste containing **4-Bromoquinazoline**, including contaminated PPE and cleanup materials, must be treated as hazardous chemical waste.

- Collect waste in sealed, properly labeled containers.
- Disposal must be conducted through a licensed professional waste disposal service in accordance with all applicable federal, state, and local environmental regulations.^[4] Do not allow the material to enter sewer systems or waterways.^[4]

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